

GNE-0439 Technical Support Center: Stability and Storage Guide

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Compound of Interest

Compound Name: GNE-0439

Cat. No.: B15588682

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GNE-0439**, a selective inhibitor of the Nav1.7 sodium channel.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for **GNE-0439** solid powder?

GNE-0439 as a solid powder is stable for extended periods when stored at low temperatures. For optimal stability, it is recommended to store the powder at -20°C for up to 3 years.^{[1][2]} Storage at 4°C is also possible for shorter durations, typically up to 6 months.^[2] It is crucial to keep the compound away from moisture.^{[1][3]}

2. How should I store **GNE-0439** stock solutions?

Prepared stock solutions of **GNE-0439** in a suitable solvent such as DMSO should be stored frozen to maintain integrity. The recommended storage temperature for stock solutions is -80°C, which ensures stability for at least 6 months.^{[3][4]} Some suppliers indicate that solutions can be stored at -80°C for up to 1 year.^[1] For shorter-term storage, -20°C is acceptable for up to 1 month.^{[3][4]} To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^{[3][4]}

3. What is the recommended solvent for preparing **GNE-0439** stock solutions?

GNE-0439 is readily soluble in dimethyl sulfoxide (DMSO).[1][2] A stock solution of 10 mM in DMSO can be prepared.[2] One supplier indicates a solubility of up to 105 mg/mL in DMSO, which corresponds to 303.92 mM.[1] Sonication can be used to facilitate dissolution.[1]

4. How should I prepare working solutions for in vivo experiments?

For in vivo experiments, it is best practice to prepare fresh working solutions on the day of use.[3][4] These solutions are typically prepared by diluting the DMSO stock solution with an appropriate vehicle. Common vehicles include a mixture of PEG300, Tween-80, and saline, or a formulation with SBE- β -CD in saline.[3] If precipitation occurs during the preparation of aqueous solutions, gentle heating and/or sonication may help to redissolve the compound.[3][4]

Data Summary Tables

Table 1: **GNE-0439** Storage Conditions

| Form | Storage Temperature | Duration | Important Notes |
|--------------------------|---------------------|-----------------------------|--|
| Solid Powder | -20°C | Up to 3 years[1][2] | Keep away from moisture.[1][3] |
| 4°C | Up to 6 months[2] | | |
| Stock Solution (in DMSO) | -80°C | 6 months to 1 year[1][3][4] | Aliquot to avoid freeze-thaw cycles.[3][4] |
| -20°C | 1 month[3][4] | | |

Table 2: **GNE-0439** Solubility

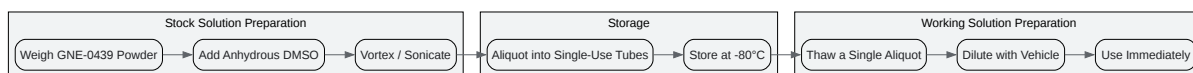
| Solvent | Concentration | Notes |
|--------------------------|---------------|--------------------------------|
| DMSO | 10 mM[2] | Sonication may be required.[1] |
| 105 mg/mL (303.92 mM)[1] | | |

Experimental Protocols & Troubleshooting

Protocol 1: Preparation of **GNE-0439** Stock Solution (10 mM in DMSO)

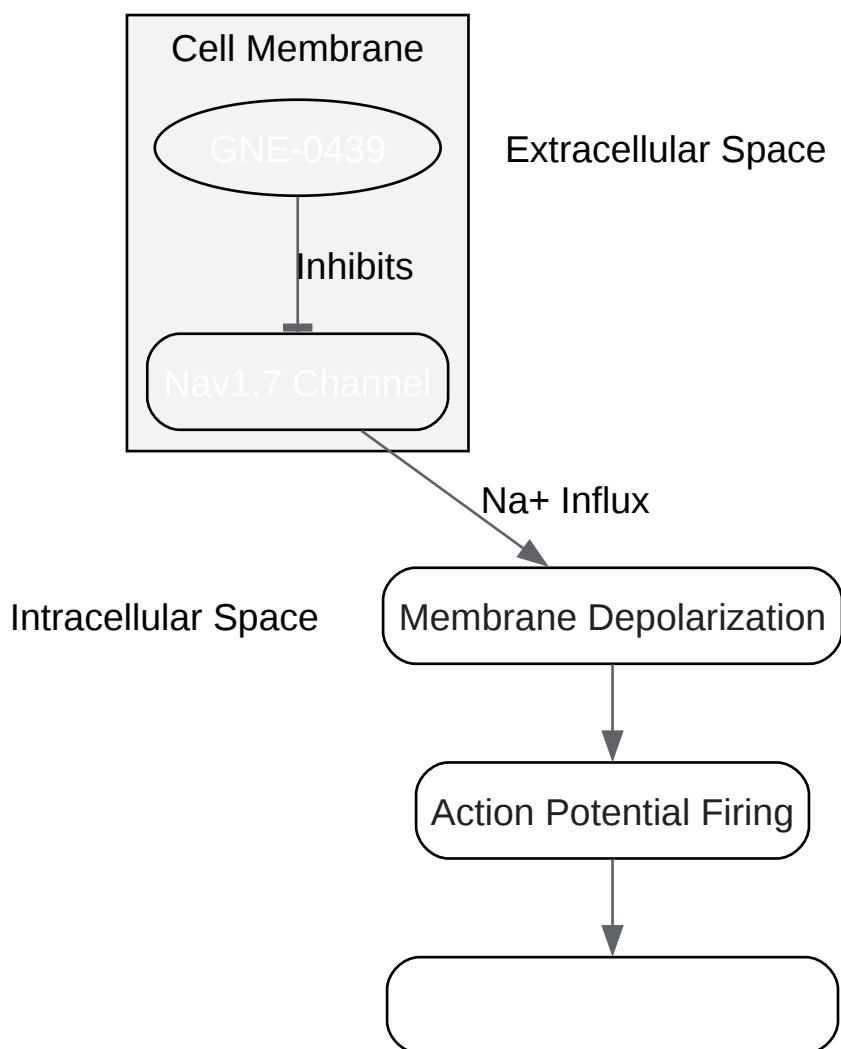
- **Weighing:** Accurately weigh the required amount of **GNE-0439** powder (Molecular Weight: 345.48 g/mol) in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- **Dissolution:** Vortex the solution until the powder is completely dissolved. If necessary, sonicate the tube in a water bath for short intervals to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in sterile cryovials. Store the aliquots at -80°C.

Visual Guides



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Caption: Experimental workflow for preparing and storing **GNE-0439** solutions.



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